

# 3-Hydroxy-5-methylbenzonitrile safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3-Hydroxy-5-methylbenzonitrile

Cat. No.: B1358150

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## An In-depth Technical Guide to the Safe Handling of 3-Hydroxy-5-methylbenzonitrile

This guide provides a comprehensive overview of the safety protocols and handling precautions for **3-Hydroxy-5-methylbenzonitrile** (CAS No: 95658-81-4), a key intermediate in various synthetic applications. This document is intended for researchers, chemists, and laboratory professionals engaged in drug discovery and development. The causality behind each recommendation is explained to ensure a deep understanding of the necessary safety measures, fostering a proactive safety culture in the laboratory.

## Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's properties is the foundation of its safe handling. **3-Hydroxy-5-methylbenzonitrile** is a substituted aromatic compound. Its key identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	3-hydroxy-5-methylbenzonitrile	[1]
Synonyms	5-Methyl-3-cyanophenol, m-Cyano-p-cresol	[2]
CAS Number	95658-81-4	[1][3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
Appearance	Solid (form may vary)	Assumed from hazard classification
Solubility	The product is water soluble.	[4]

## Hazard Identification and Toxicological Profile

**3-Hydroxy-5-methylbenzonitrile** is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory tract irritation[1]. The causality for these classifications lies in the molecule's reactivity with biological tissues. The nitrile group (-CN) is a well-known toxicophore, and phenolic compounds can be corrosive or irritating.

GHS Hazard Classifications:[1]

Hazard Code	Hazard Statement	Classification
H302	Harmful if swallowed	Acute toxicity, oral (Category 4)
H312	Harmful in contact with skin	Acute toxicity, dermal (Category 4)
H332	Harmful if inhaled	Acute toxicity, inhalation (Category 4)
H315	Causes skin irritation	Skin corrosion/irritation (Category 2)
H319	Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)

The toxicological profile indicates that exposure via any route—ingestion, skin contact, or inhalation—can be harmful[1][5]. While specific mechanistic data for this compound is limited, benzonitrile derivatives can interfere with cellular respiration[6][7]. Therefore, exposure must be minimized through rigorous engineering controls and personal protective equipment.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over PPE, is essential for mitigating exposure risks.

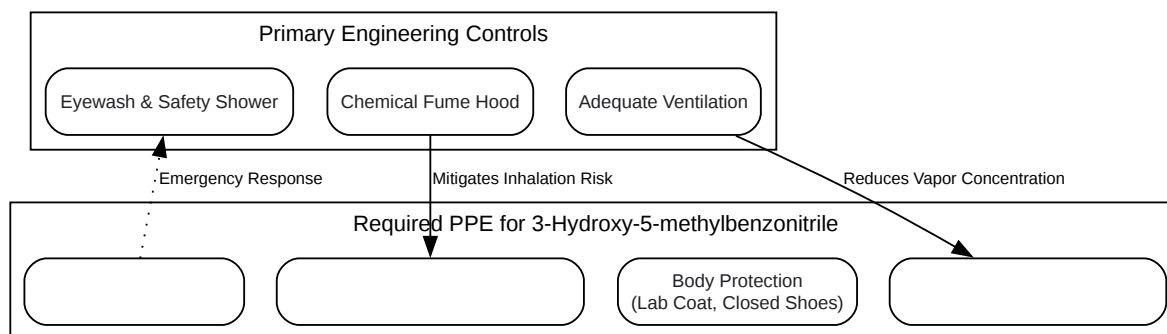
### Engineering Controls: The First Line of Defense

The primary engineering control for handling **3-Hydroxy-5-methylbenzonitrile**, especially when working with the solid powder or creating solutions, is a certified Chemical Fume Hood[8][9]. This is critical to prevent the inhalation of dust or vapors, directly addressing the H332 and H335 hazard statements. The work area should be well-ventilated[4][10]. An eyewash station and a safety shower must be readily accessible in the immediate vicinity of the work area[9][11][12].

## Personal Protective Equipment (PPE): Essential Barrier Protection

PPE is not a substitute for robust engineering controls but is a mandatory final barrier between the researcher and the chemical.

- **Eye and Face Protection:** Chemical safety goggles are required at a minimum.<sup>[4]</sup> If there is a risk of splashing, a full-face shield must be worn in conjunction with goggles<sup>[9][13]</sup>. This is a direct countermeasure to the H319 "Causes serious eye irritation" hazard.
- **Skin and Body Protection:** A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes, must be worn<sup>[4][9]</sup>. For tasks with a higher risk of splashes, a chemically resistant apron is recommended<sup>[9]</sup>.
- **Hand Protection:** Chemical-resistant gloves are mandatory. Given that this compound is harmful in contact with skin (H312) and causes skin irritation (H315), proper glove selection is critical. Double-gloving using nitrile gloves is a common and effective practice for incidental contact<sup>[8][9]</sup>. For prolonged handling or when making solutions, heavier-duty gloves such as neoprene or butyl rubber should be considered<sup>[9]</sup>. Always inspect gloves for tears or degradation before use and wash hands thoroughly after removal<sup>[12]</sup>.
- **Respiratory Protection:** When work is conducted within a certified fume hood, respiratory protection is typically not required. However, if engineering controls are insufficient or during a large-scale spill response, a NIOSH-approved respirator with an organic vapor cartridge is necessary<sup>[4][8]</sup>.



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Caption: Hierarchy of controls and PPE for safe handling.

## Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is paramount. The following workflow is designed to minimize risk at every stage of handling.

### Preparation and Planning

- **Risk Assessment:** Before any new procedure, conduct a thorough risk assessment. Review the Safety Data Sheet (SDS) and understand the specific hazards.
- **Designate Area:** Clearly designate the work area for handling **3-Hydroxy-5-methylbenzonitrile**.
- **Assemble Materials:** Ensure all necessary equipment, including PPE, spill kits, and waste containers, are available and within reach.
- **Verify Controls:** Confirm that the chemical fume hood is operational and that the safety shower/eyewash has been recently tested.

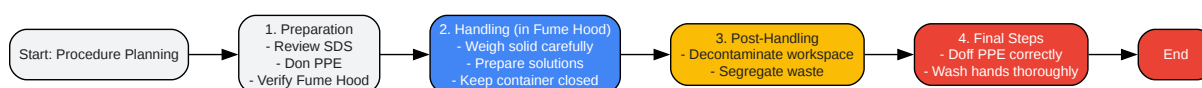
### Handling Protocol

- **Don PPE:** Put on all required PPE before entering the designated handling area.

- **Work in Fume Hood:** Conduct all manipulations of the compound, including weighing and solution preparation, inside a certified chemical fume hood[9].
- **Avoid Dust Generation:** When handling the solid material, use techniques that minimize dust formation. Do not dry sweep; if cleaning is needed, use a damp cloth or a vacuum with a HEPA filter[3][14].
- **Dispensing:** Use a spatula or other appropriate tool to transfer the solid. When working with solutions, use a pipette or other liquid handling device to avoid splashes.
- **Container Management:** Keep containers of **3-Hydroxy-5-methylbenzonitrile** tightly closed when not in use to prevent the release of dust or vapors[4][10].

## Post-Handling and Decontamination

- **Decontaminate:** Wipe down the work surface in the fume hood with an appropriate cleaning agent after work is complete[13].
- **Dispose of Waste:** All contaminated materials (gloves, pipette tips, paper towels) must be disposed of as hazardous chemical waste in a clearly labeled, sealed container[4][13].
- **Doff PPE:** Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
- **Personal Hygiene:** Wash hands and forearms thoroughly with soap and water after removing PPE and before leaving the laboratory[4][10]. Do not eat, drink, or smoke in the work area[4].



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Caption: A streamlined workflow for handling **3-Hydroxy-5-methylbenzonitrile**.

## Emergency Procedures

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

## Chemical Spills

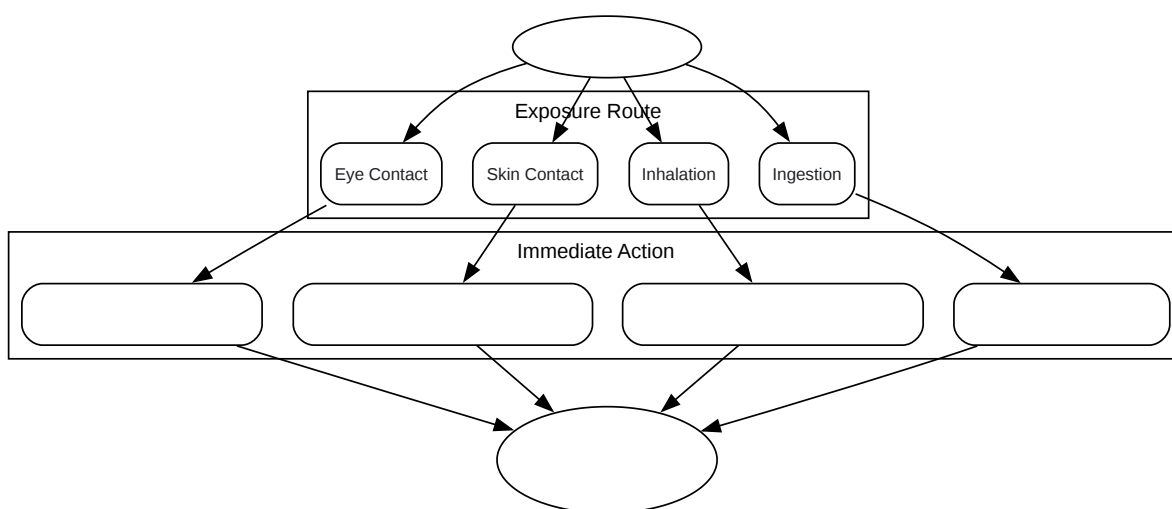
- Minor Spill (Contained in Fume Hood):
  - Ensure appropriate PPE is worn.
  - Cover the spill with a chemical absorbent material like vermiculite or sand[11]. Avoid raising dust.
  - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal[3][10].
  - Decontaminate the area.
- Major Spill (Outside of Fume Hood):
  - Evacuate all personnel from the immediate area and alert others nearby[10][11].
  - If safe to do so, close the laboratory door to contain vapors.
  - Contact your institution's emergency response team or local emergency services immediately[15].
  - Provide the name of the chemical, the quantity spilled, and the location. Do not attempt to clean up a large spill without proper training and equipment.

## Personnel Exposure

The following first aid measures should be taken immediately, followed by prompt medical attention. Always provide the SDS to the responding medical personnel.

- Eye Contact: Immediately flush the eyes with copious amounts of tepid water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete rinsing[4][15][16]. Remove contact lenses if present and easy to do[4]. Seek immediate medical attention from an ophthalmologist[10].

- Skin Contact: Remove all contaminated clothing while flushing the affected area with soap and water for at least 15 minutes[4][10][11]. If irritation persists, seek medical attention[4].
- Inhalation: Move the affected person to fresh air immediately[4][10]. If breathing is difficult or stops, provide artificial respiration (if trained to do so) and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting[17]. Rinse the mouth with water[2][10]. Seek immediate medical attention[2][10].



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Caption: Decision tree for responding to personnel exposure.

## Storage and Disposal

- Storage: Store **3-Hydroxy-5-methylbenzonitrile** in a tightly closed container in a cool, dry, and well-ventilated area[4][10]. Store away from incompatible materials such as strong oxidizing agents[13]. Ensure the storage area is secure and accessible only to authorized personnel.



- Disposal: All waste containing this compound, including empty containers and contaminated materials, must be treated as hazardous waste. Dispose of contents and containers to an approved waste disposal plant in accordance with all local, state, and federal regulations[4][13]. Never dispose of this chemical down the drain[8].

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